

2,4-Nonanedione CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Nonanedione

Cat. No.: B1583849

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2,4-Nonanedione: A Technical Overview

CAS Number: 6175-23-1

Synonyms: Nonane-2,4-dione, Caproylacetone[1]

This technical guide provides a summary of the available information on **2,4-Nonanedione**, focusing on its chemical identity and basic properties. The information presented is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2,4-Nonanedione is a beta-diketone with the molecular formula $C_9H_{16}O_2$. [1] Beta-diketones are organic compounds characterized by two carbonyl groups separated by a single carbon atom. This structural feature allows them to exist in tautomeric equilibrium between the diketo and enol forms, which influences their chemical reactivity.

A summary of the key quantitative data for **2,4-Nonanedione** is presented in the table below.

Property	Value	Source
CAS Number	6175-23-1	PubChem
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1]
Physical Description	Liquid	Human Metabolome Database (HMDB)[1]
Melting Point	-18 °C	Human Metabolome Database (HMDB)[1]

Synthesis and Experimental Data

Detailed experimental protocols for the synthesis of **2,4-Nonanedione** are not readily available in the public domain. General synthetic methods for beta-diketones, such as the Claisen condensation, may be applicable. This would involve the condensation of an ester with a ketone in the presence of a strong base.

Biological Activity and Toxicological Information

Publicly available information regarding the specific biological activity, signaling pathways, or mechanism of action of **2,4-Nonanedione** in the context of drug development is limited.

Toxicological information from the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals indicates that **2,4-Nonanedione** may cause an allergic skin reaction and serious eye irritation.[1]

Visualization of Chemical Structure

To illustrate the molecular structure of **2,4-Nonanedione**, a simple diagram is provided below.

Caption: 2D structure of **2,4-Nonanedione**.

Disclaimer: This document summarizes publicly available information on **2,4-Nonanedione**. An in-depth technical guide with detailed experimental protocols, signaling pathways, and extensive quantitative data for a drug development audience could not be compiled due to the

limited availability of such information in the public domain. Researchers should consult specialized chemical and toxicological databases for further details.

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References

- 1. 3-Methylnonane-2,4-dione | 113486-29-6 | Benchchem [benchchem.com]
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Phone: (601) 213-4426

Email: info@benchchem.com

